

# (R)-(1,4-Dioxan-2-yl)methanol CAS number and safety data sheet

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## Compound of Interest

Compound Name: (R)-(1,4-Dioxan-2-yl)methanol

Cat. No.: B591815

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## Technical Guide: (R)-(1,4-Dioxan-2-yl)methanol

CAS Number: 406913-88-0

This technical guide provides comprehensive information on **(R)-(1,4-Dioxan-2-yl)methanol**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**(R)-(1,4-Dioxan-2-yl)methanol** is a chiral organic compound. Its chemical structure and key identifiers are detailed below.

Identifier	Value	Reference
IUPAC Name	[(2R)-1,4-dioxan-2-yl]methanol	
CAS Number	406913-88-0	
Molecular Formula	C5H10O3	
Molecular Weight	118.13 g/mol	
Canonical SMILES	C1OC--INVALID-LINK--CO	
InChI Key	CMEPUAROFJSGJN- RXMQYKEDSA-N	
Appearance	Colorless to Yellow Liquid	
Purity	95-97%	

## Safety and Hazard Information

This substance is classified as harmful and requires careful handling in a laboratory setting. The following tables summarize the key hazard information.

### GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Inhaled	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3

### GHS Label Elements:

Element	Information	Reference
Pictogram		
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in	

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